

2-Undecanone: A Versatile Solvent for Chemical Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Undecanone

Cat. No.: B7801925

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Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **2-undecanone** as a solvent in chemical reactions. **2-Undecanone**, a naturally derived, biodegradable methyl ketone, presents a compelling alternative to conventional solvents, offering a unique combination of properties beneficial for organic synthesis, particularly in the pharmaceutical and fragrance industries.

Introduction

2-Undecanone (also known as methyl nonyl ketone) is a colorless to pale yellow liquid with a characteristic fruity and floral aroma.^[1] Beyond its well-established use as a fragrance ingredient and insect repellent, its properties as a solvent and a chemical intermediate are gaining increasing attention.^{[1][2]} Its high boiling point, low water solubility, and ability to dissolve a range of organic compounds make it a suitable medium for various chemical transformations.^{[3][4]} Furthermore, its natural origin and biodegradability align with the principles of green chemistry, making it an attractive option for sustainable chemical processes.^[2]

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **2-undecanone** is essential for its effective application as a solvent. Key properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	112-12-9	[1]
Molecular Formula	C ₁₁ H ₂₂ O	[1]
Molecular Weight	170.29 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	231-232 °C	[2]
Melting Point	11-13 °C	[3]
Density	~0.825 g/mL at 25 °C	[5]
Flash Point	88 °C (190.4 °F)	[2]
Water Solubility	Insoluble	[3][4]
Solubility in Organic Solvents	Soluble in ethanol, ether, acetone, benzene, carbon tetrachloride, chloroform, DMSO, ethyl acetate, and dichloromethane.	[3][6]

Applications in Chemical Synthesis

While specific, documented examples of **2-undecanone** as a primary solvent in a wide array of named reactions remain limited in readily available scientific literature, its properties suggest its utility in several areas of organic synthesis. It is employed as a solvent and intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] Its high boiling point makes it suitable for reactions requiring elevated temperatures.

General Organic Synthesis

2-Undecanone's ability to dissolve a variety of organic compounds makes it a versatile solvent for general organic synthesis.^[1] It can serve as a medium for reactions involving non-polar to moderately polar reactants.

Experimental Protocols

Due to the limited availability of published, detailed protocols using **2-undecanone** as a solvent, the following section provides a generalized protocol for its use in a common organic transformation where a high-boiling ketone could be advantageous.

Protocol 1: General Procedure for a High-Temperature Condensation Reaction

This protocol describes a general workflow for a condensation reaction, such as an Aldol condensation, where **2-undecanone** can be used as a high-boiling solvent.

Materials:

- Reactant A (aldehyde or ketone with α -hydrogens)
- Reactant B (aldehyde or ketone)
- Base catalyst (e.g., sodium hydroxide, potassium carbonate)
- **2-Undecanone** (anhydrous)
- Anhydrous magnesium sulfate or sodium sulfate
- Solvents for extraction and purification (e.g., ethyl acetate, hexane)
- Deionized water
- Brine solution

Equipment:

- Round-bottom flask

- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware
- Chromatography equipment (for purification)

Procedure:

- Reaction Setup:
 - To a dry round-bottom flask equipped with a magnetic stir bar, add Reactant A (1.0 eq) and **2-undecanone** as the solvent. The volume of the solvent should be sufficient to ensure proper stirring of the reaction mixture (typically a 0.1 to 1 M solution of the limiting reagent).
 - Add Reactant B (1.0 - 1.2 eq) to the flask.
 - Add the base catalyst (0.1 - 2.0 eq).
 - Attach a reflux condenser to the flask.
- Reaction Execution:
 - Heat the reaction mixture to the desired temperature (e.g., 150-200 °C) using a heating mantle or oil bath.
 - Stir the reaction mixture vigorously for the required time (monitor by TLC or other appropriate analytical techniques).
- Work-up:

- Allow the reaction mixture to cool to room temperature.
- Quench the reaction by adding deionized water.
- Transfer the mixture to a separatory funnel.
- Extract the aqueous layer with an appropriate organic solvent (e.g., ethyl acetate).
- Combine the organic layers and wash with deionized water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to remove the extraction solvent. The high boiling point of **2-undecanone** means it will remain in the crude product.
- Purification:
 - Purify the crude product by column chromatography on silica gel, using an appropriate eluent system (e.g., hexane/ethyl acetate gradient) to separate the product from residual **2-undecanone** and other impurities.

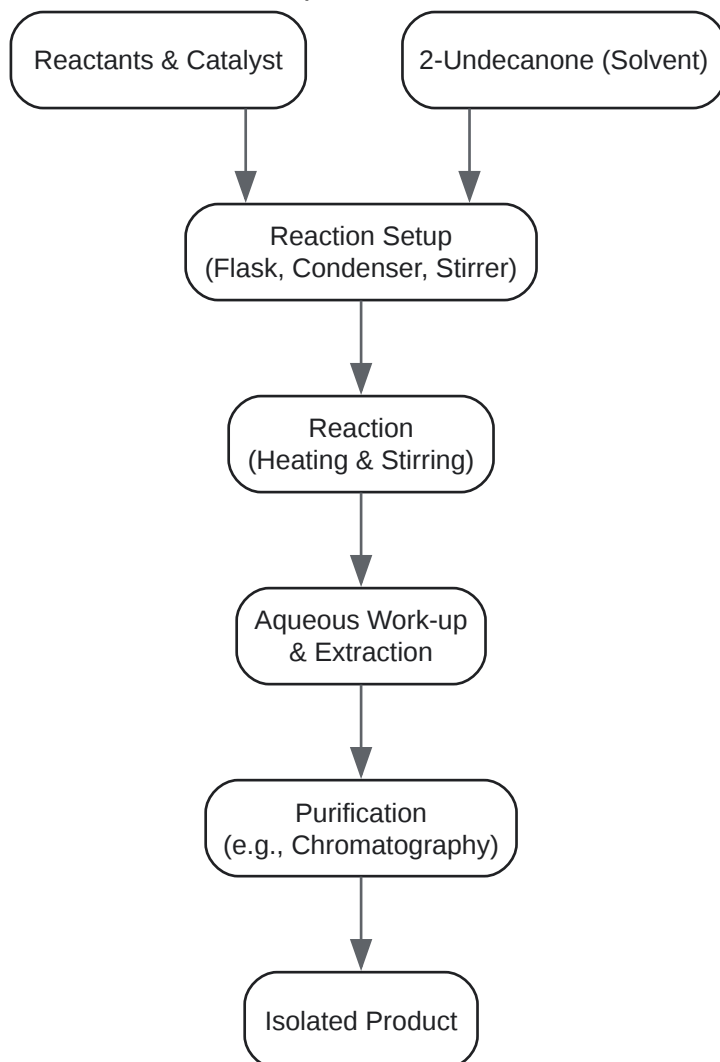
Expected Outcome: The desired condensation product is obtained after purification. The yield will be dependent on the specific reactants and conditions used.

Visualizations

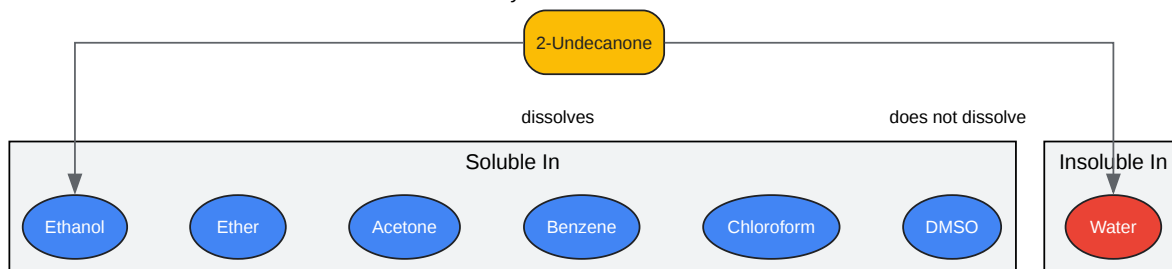
Experimental Workflow

The following diagram illustrates the general workflow for a chemical reaction using **2-undecanone** as a solvent.

General Experimental Workflow



Solubility Profile of 2-Undecanone

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com